

Synergistic Effects of Daminozide with Other Plant Growth Regulators: A Comparative Guide

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Compound of Interest

Compound Name: *Daminozide*

Cat. No.: *B1669788*

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This guide provides an objective comparison of the synergistic effects of **Daminozide** when used in combination with other plant growth regulators (PGRs). The information presented is supported by experimental data to aid in the research and development of effective plant growth management strategies.

Synergistic Effects of Daminozide and Chlormequat Chloride

The combination of **Daminozide** and Chlormequat Chloride as a tank mix is a common practice in ornamental plant production to achieve greater height control with reduced risk of phytotoxicity compared to individual applications. Both compounds inhibit the biosynthesis of gibberellins, which are key hormones responsible for stem elongation. Their synergistic effect is attributed to the inhibition of different steps in the gibberellin biosynthesis pathway, leading to a more potent and comprehensive regulation of plant growth.

Experimental Data: Poinsettia (*Euphorbia pulcherrima*)

A study on Poinsettia 'Freedom Red', 'Success Red', and 'Winter Rose Dark Red' cultivars demonstrated the synergistic effect of a tank mix of **Daminozide** and Chlormequat Chloride on stem elongation.

Treatment (Daminozide + Chlormequat Chloride)	Cultivar	Plant Height Reduction (%)	Bract Area Reduction (%)	Reference
2500 ppm + 1500 ppm	Freedom Red	25-30	10-15	[1]
2500 ppm + 1500 ppm	Success Red	20-25	5-10	[1]
2500 ppm + 1500 ppm	Winter Rose Dark Red	30-35	15-20	[1]

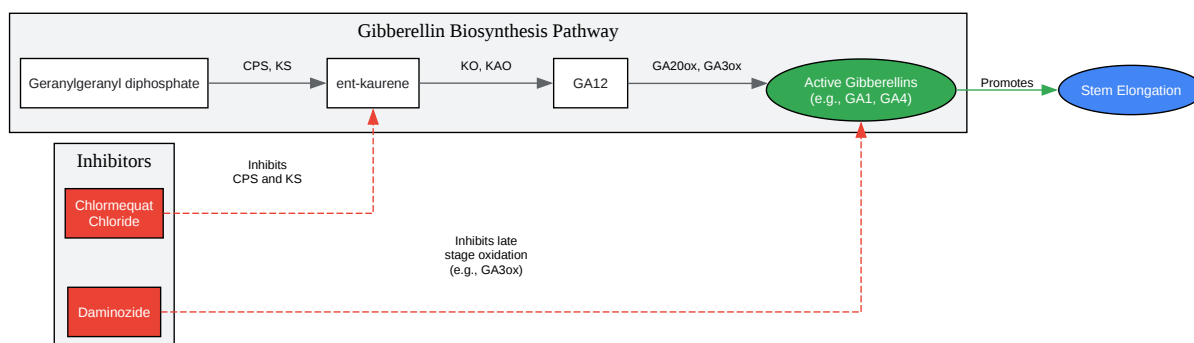
Experimental Protocol: Foliar Spray Application on Poinsettia

- Plant Material: Rooted cuttings of *Euphorbia pulcherrima* cultivars were potted in a standard greenhouse growing medium.
- Growth Conditions: Plants were grown under typical greenhouse conditions with controlled temperature, humidity, and photoperiod suitable for Poinsettia production.
- Treatment Application: A tank mix of **Daminozide** (e.g., B-Nine®) and Chlormequat Chloride (e.g., Cycocel®) was prepared at the desired concentrations. The solution was applied as a foliar spray to the point of runoff, ensuring thorough coverage of the foliage. Applications were typically made 2-3 times at 7-14 day intervals, starting when the laterals were 1.5 to 2 inches long.
- Data Collection: Plant height was measured from the pot rim to the top of the plant. Bract area was measured using a leaf area meter. Measurements were taken at the end of the production cycle.

Signaling Pathway: Inhibition of Gibberellin Biosynthesis

Daminozide and Chlormequat Chloride both inhibit the biosynthesis of gibberellins, but at different enzymatic steps. This dual inhibition leads to a more significant reduction in the levels

of active gibberellins, resulting in a synergistic growth-retarding effect.



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Caption: Inhibition points of **Daminozide** and Chlormequat Chloride in the Gibberellin biosynthesis pathway.

Synergistic Effects of Daminozide and Paclobutrazol

The combination of **Daminozide** and Paclobutrazol is another effective strategy for controlling plant height and improving the compactness of ornamental plants. Paclobutrazol is a potent triazole-based PGR that also inhibits gibberellin biosynthesis, but at an earlier stage than **Daminozide**. This complementary action results in a strong synergistic effect.

Experimental Data: Chrysanthemum (*Dendranthema x grandiflorum*)

Research on Chrysanthemum cv. 'Dolly White' has shown that the combined application of **Daminozide** and Paclobutrazol can significantly impact vegetative and floral attributes.

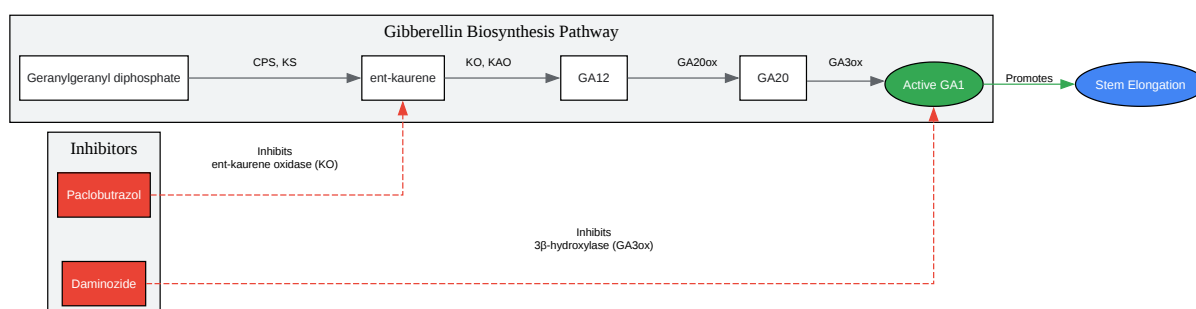
Treatment (Daminozide Spray + Paclobutrazol Drench)	Plant Height (cm)	Plant Spread (cm)	Number of Flowers per Plant	Flower Longevity (days)	Reference
Control	28.5	18.2	12.5	12.8	[2]
1000 ppm Daminozide	22.1	21.3	14.8	14.5	[2]
90 ppm Paclobutrazol	18.7	20.3	20.3	16.8	
1000 ppm Daminozide + 90 ppm Paclobutrazol	16.5	22.5	22.1	18.2	

Experimental Protocol: Combined Application on Chrysanthemum

- Plant Material: Rooted cuttings of *Dendranthema x grandiflorum* 'Dolly White' were planted in 15 cm pots containing a standard potting mix.
- Growth Conditions: Plants were grown in a greenhouse under natural daylight conditions with standard fertilization and irrigation practices.
- Treatment Application: **Daminozide** was applied as a foliar spray at a concentration of 1000 ppm, 30 and 60 days after planting. Paclobutrazol was applied as a soil drench at a concentration of 90 ppm, also at 30 and 60 days after planting.
- Data Collection: Plant height, plant spread, number of flowers per plant, and flower longevity were recorded at the full bloom stage.

Signaling Pathway: Sequential Inhibition of Gibberellin Biosynthesis

Paclobutrazol inhibits the enzyme ent-kaurene oxidase, an early step in the gibberellin biosynthesis pathway. **Daminozide** acts on the later stages, inhibiting the 3 β -hydroxylase that converts inactive GAs to active forms. This sequential blockade results in a more profound reduction of active gibberellins.



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Caption: Sequential inhibition points of Paclobutrazol and **Daminozide** in the Gibberellin biosynthesis pathway.

Synergistic Effects of Daminozide and Ethephon

The combination of **Daminozide** and Ethephon is utilized in fruit production, particularly for apples, to manage vegetative growth, improve fruit quality, and control pre-harvest drop. **Daminozide**, a gibberellin inhibitor, reduces vegetative growth, while Ethephon releases ethylene, a hormone that promotes fruit ripening and abscission. Their synergistic action allows for a more balanced control of the tree's resources between vegetative growth and fruit development.

Experimental Data: Apple (*Malus domestica*)

Studies on 'Delicious' apples have shown that a combined application of **Daminozide** and Ethephon can influence fruit firmness and red color development.

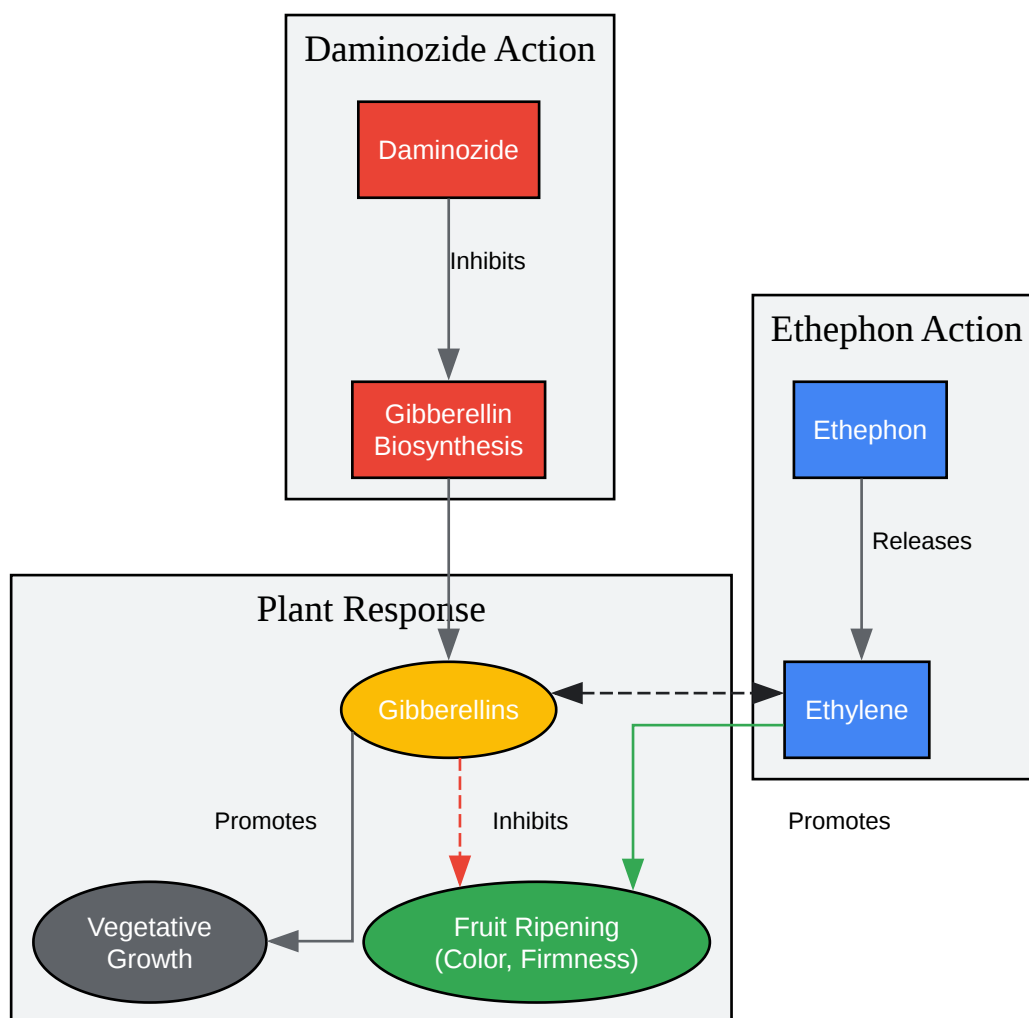
Treatment (Daminozide + Ethephon)	Fruit Firmness (lbs)	Red Color (% surface area)	Reference
Control	16.5	45	
1000 ppm Daminozide	17.8	50	
500 ppm Ethephon	17.2	65	
1000 ppm Daminozide + 500 ppm Ethephon	18.5	75	

Experimental Protocol: Foliar Spray Application on Apple Trees

- Plant Material: Mature 'Delicious' apple trees.
- Treatment Application: **Daminozide** and Ethephon were applied as a foliar spray approximately 2 to 3 weeks before the anticipated commercial harvest. A surfactant was typically included to improve coverage.
- Data Collection: Fruit firmness was measured at harvest using a penetrometer. Red color was visually assessed as the percentage of the fruit surface with red coloration.

Signaling Pathway: Crosstalk between Gibberellin and Ethylene Pathways

Daminozide inhibits gibberellin biosynthesis, leading to reduced vegetative growth and potentially making more resources available for fruit development. Ethephon releases ethylene, which promotes the synthesis of anthocyanins (responsible for red color) and enzymes that lead to fruit softening. There is a known antagonistic relationship between gibberellins and ethylene in fruit ripening; gibberellins can delay ripening while ethylene promotes it. By reducing gibberellin levels, **Daminozide** may enhance the fruit's sensitivity to ethylene, leading to a synergistic effect on ripening-related processes.



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Caption: Crosstalk between **Daminozide**-inhibited Gibberellin pathway and Ethephon-induced Ethylene pathway in fruit development.

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